

An In-depth Technical Guide to the Physicochemical Properties of Ethyl 5-Oxohexanoate

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Compound of Interest

Compound Name: Ethyl 5-oxohexanoate

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This technical guide provides a comprehensive overview of the boiling point and density of **ethyl 5-oxohexanoate** (CAS RN: 13984-57-1). This document includes a summary of its key physicochemical properties, detailed experimental protocols for the determination of boiling point and density, and a logical workflow for the characterization of liquid samples.

Physicochemical Properties of Ethyl 5-Oxohexanoate

Ethyl 5-oxohexanoate, also known as ethyl 4-acetylbutyrate, is a keto-ester with applications in various chemical syntheses.^{[1][2][3][4][5]} A summary of its key physical and chemical properties is presented in the table below for easy reference.

Property	Value	Source(s)
Boiling Point	222.1 ± 13.0 °C at 760 mmHg	[1]
221-222 °C (literature)	[2][6]	
222 °C	[7]	
65 °C at 0.76 mmHg	[8]	
Density	1.0 ± 0.1 g/cm ³	[1]
0.989 g/mL at 25 °C (literature)	[2][6]	
0.989 g/mL	[8]	
Specific Gravity	1.00 (20/20 °C)	[7]
Molecular Formula	C ₈ H ₁₄ O ₃	[1][2][3][9]
Molecular Weight	158.195 g/mol	[1]
158.20 g/mol	[9]	
158.19 g/mol	[2][4]	
CAS Registry Number	13984-57-1	[1][2][3][4][5][7][8][9][10]
Synonyms	Ethyl 4-acetylbutyrate, 5-Oxoheptanoic acid ethyl ester	[1][2][3][4][5]

Experimental Protocols

The following sections detail standardized methodologies for the determination of boiling point and density, applicable to liquid compounds such as **ethyl 5-oxohexanoate**.

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[11] The OECD Test Guideline 103 outlines several methods for this determination.[2][7][12] A commonly used and practical method is the Siwoloboff method, which can be performed with a small amount of substance.

Principle of the Siwoloboff Method: A sample is heated in a small tube, which contains an inverted, sealed-end capillary tube. As the temperature rises, air trapped in the capillary tube

expands and escapes as bubbles. When the heating is stopped, the liquid will be drawn into the capillary tube at the moment the vapor pressure of the substance equals the external atmospheric pressure. The temperature at which this occurs is the boiling point.

Apparatus:

- Heating bath (e.g., Thiele tube with paraffin oil)[[13](#)]
- Thermometer with appropriate range
- Sample tube (e.g., melting point tube)
- Capillary tube, sealed at one end
- Means of heating (e.g., Bunsen burner or hot plate)[[14](#)]

Procedure:

- A small amount of the liquid sample (approximately half-full) is introduced into the sample tube.[[13](#)]
- The capillary tube, with its sealed end uppermost, is placed inside the sample tube.
- The sample tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is immersed in the heating bath.
- The bath is heated gently and continuously.
- A steady stream of bubbles will emerge from the open end of the capillary tube as the boiling point is approached and exceeded.
- The heating is discontinued, and the bath is allowed to cool slowly with stirring.
- The temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube is recorded as the boiling point.

- The barometric pressure should also be recorded to allow for correction to standard pressure if necessary.[\[11\]](#)

The density of a substance is its mass per unit of volume. The OECD Test Guideline 109 and various ASTM standards (e.g., ASTM D1298, ASTM D4052) describe methods for determining the density of liquids.[\[1\]\[4\]\[8\]\[10\]\[15\]\[16\]\[17\]\[18\]\[19\]\[20\]](#) The oscillating densitometer method is a modern and precise technique.

Principle of the Oscillating Densitometer Method: An oscillating U-shaped tube is filled with the liquid sample. The density of the liquid is determined from the change in the resonant frequency of the U-tube when it is filled with the sample compared to its frequency when filled with a reference substance of known density (e.g., air and water).[\[3\]\[6\]](#)

Apparatus:

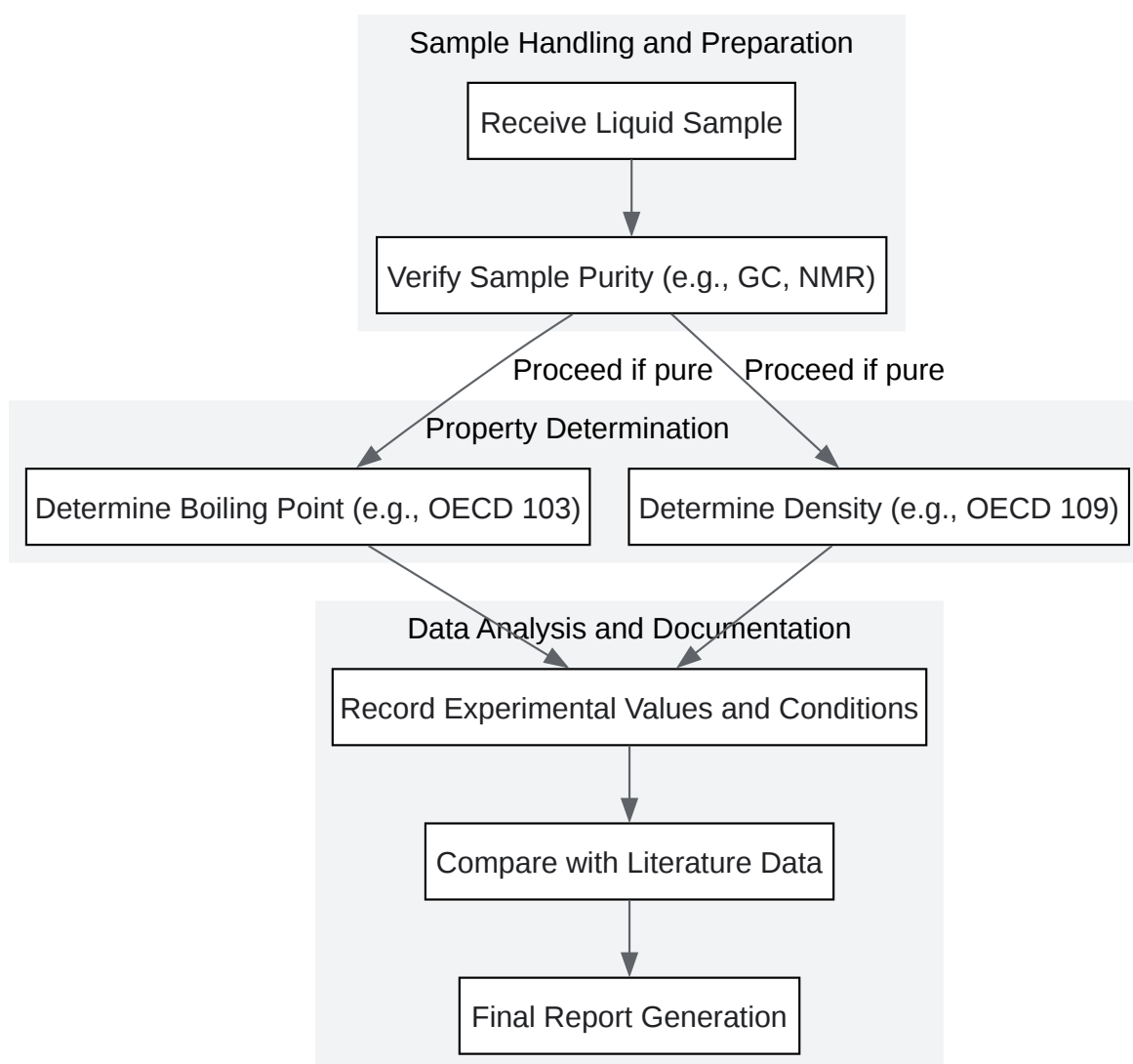
- Digital density meter with an oscillating U-tube
- Thermostatic control for the measuring cell
- Syringes for sample injection

Procedure:

- The instrument is calibrated using two substances of known density, typically dry air and deionized water.
- The temperature of the measuring cell is set to the desired value (e.g., 25 °C) and allowed to stabilize.
- A small volume of the liquid sample is carefully injected into the clean, dry U-tube, ensuring no air bubbles are present.[\[9\]](#)
- The instrument measures the oscillation period of the U-tube containing the sample.
- The density is automatically calculated by the instrument's software based on the calibration data and the measured oscillation period.
- The measurement is typically repeated to ensure reproducibility.

Logical Workflow for Physicochemical Characterization

The following diagram illustrates a generalized workflow for the determination and verification of the physical properties of a liquid chemical sample.



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Caption: Workflow for the Characterization of a Liquid Sample.

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